

Application Notes and Protocols: Preparation of Absciscic Acid-d6 Stock Solution

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Compound of Interest

Compound Name: *Abscisic acid-d6*

Cat. No.: *B563147*

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Introduction

Abscisic acid-d6 (ABA-d6) is the deuterated form of abscisic acid (ABA), a vital plant hormone involved in various physiological processes, including seed dormancy, germination, and stress responses.[1][2][3] In research and drug development, ABA-d6 is primarily utilized as an internal standard for the accurate quantification of natural ABA in biological samples using mass spectrometry-based techniques like GC-MS or LC-MS.[1][2] The preparation of an accurate and stable stock solution is a critical first step for ensuring the reliability and reproducibility of experimental results.

This document provides a detailed protocol for the preparation, storage, and handling of **Abscisic acid-d6** stock solutions.

Data Presentation

Solubility of Absciscic Acid-d6

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble (e.g., 100 mg/mL)	Ultrasonic treatment may be required to fully dissolve the compound.[4][5] Use of newly opened, hygroscopic DMSO is recommended.[4]
Ethanol	Slightly soluble	[1][2]
Methanol	Slightly soluble	[1][2]

Recommended Storage Conditions for Absciscic Acid-d6

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years	Protect from light and moisture.[1][6] Storing under nitrogen is also recommended.[4]
In Solvent	-80°C	6 months	[4][5][6]
In Solvent	-20°C	1 month	[4][5][6]

Experimental Protocol: Preparation of a 10 mM Absciscic Acid-d6 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Absciscic acid-d6** in DMSO.

Materials and Reagents

- **Absciscic acid-d6** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or covered in foil)

- Pipette and sterile pipette tips
- Vortex mixer
- Ultrasonic bath
- Analytical balance

Procedure

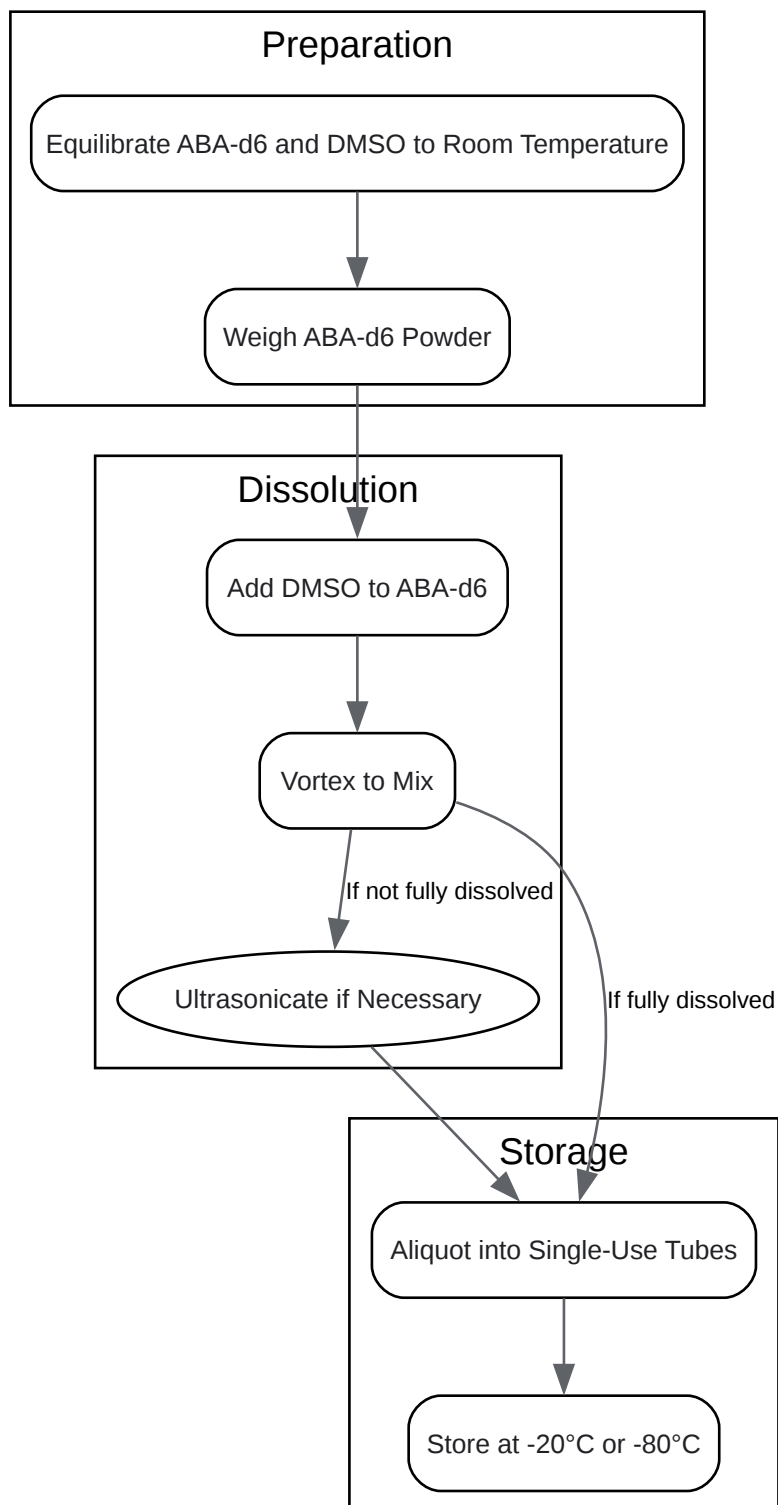
- **Equilibrate Reagents:** Allow the vial of **Abscisisic acid-d6** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Abscisisic acid-d6** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 2.704 mg of **Abscisisic acid-d6** (Molecular Weight: ~270.36 g/mol).[\[4\]](#)
- **Dissolution:**
 - Add the weighed **Abscisisic acid-d6** to a clean, dry microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO. For a 10 mM solution with 2.704 mg of ABA-d6, add 1 mL of DMSO.
 - Vortex the tube for 30-60 seconds to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic bath for 5-10 minutes.[\[5\]](#) This will aid in the dissolution of the solid.
- **Visual Inspection:** Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes.[\[4\]](#)[\[5\]](#)

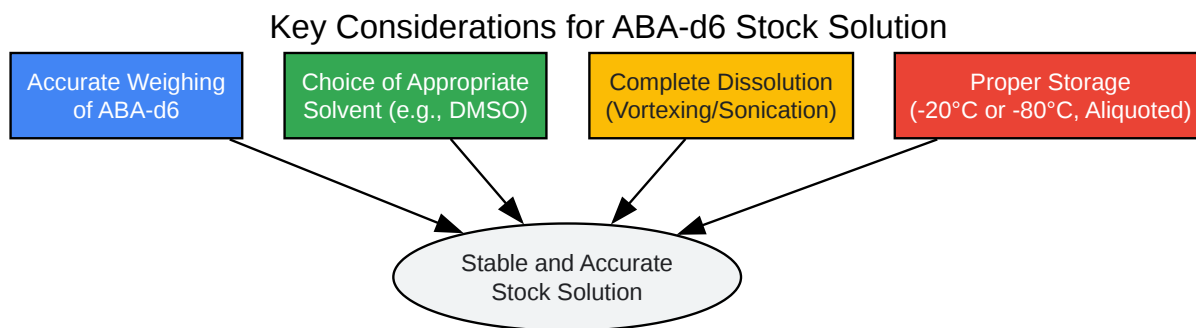
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)[\[5\]](#)[\[6\]](#) Ensure the tubes are tightly sealed.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for Preparing Absciscic Acid-d6 Stock Solution





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